

# Technical Guide: Stability and Storage of 1,6-Dibromo-2,5-hexanedione

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## Compound of Interest

Compound Name: 1,6-Dibromo-2,5-hexanedione

Cat. No.: B15289690

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known stability and recommended storage conditions for **1,6-Dibromo-2,5-hexanedione** (CAS No. 289633-12-1). Due to the limited availability of specific stability studies for this compound, this guide combines available supplier data with general principles of handling  $\alpha$ -haloketones to provide the best-practice recommendations for researchers.

## Chemical and Physical Properties

**1,6-Dibromo-2,5-hexanedione** is a symmetrical  $\alpha$ -brominated ketone. Its structure, containing two electrophilic carbon centers adjacent to carbonyl groups, makes it a reactive molecule and a useful building block in organic synthesis. It is known to be a potent and selective activator for isoenzymes VA and VII of carbonic anhydrase.<sup>[1]</sup> The known physical and chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	289633-12-1	PubChem[2]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> Br <sub>2</sub> O <sub>2</sub>	PubChem[2]
Molecular Weight	271.93 g/mol	PubChem[2]
Physical Form	Powder	CymitQuimica[3]
Purity	Min 95%	CymitQuimica[3]

## Stability and Storage Conditions

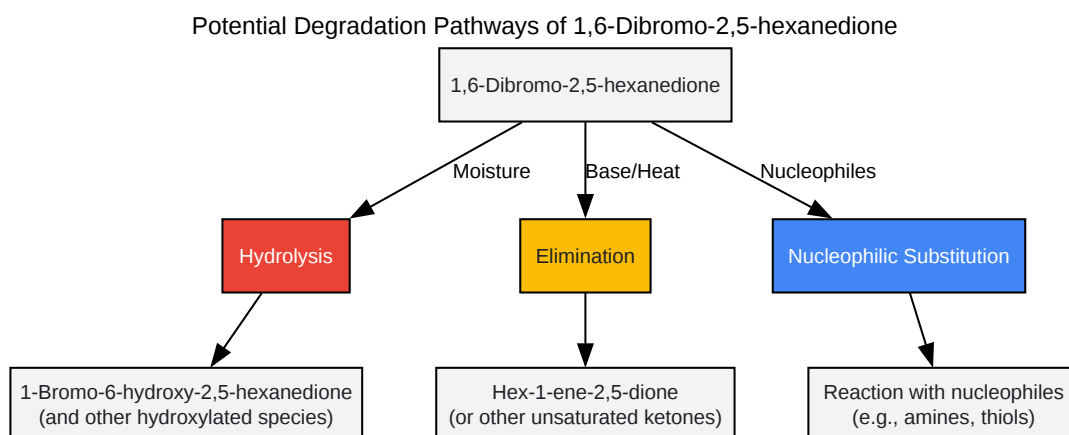
Based on supplier recommendations and the general reactivity of  $\alpha$ -haloketones, the following storage conditions are advised to ensure the stability and integrity of **1,6-Dibromo-2,5-hexanedione**.

Parameter	Recommendation	Rationale and References
Temperature	2-8°C	A supplier, BLD Pharm, explicitly recommends storage at this refrigerated temperature.[4] Lower temperatures will slow down potential degradation reactions.
Atmosphere	Inert atmosphere (e.g., Argon, Nitrogen)	BLD Pharm recommends storage under an inert atmosphere.[4] This will prevent reactions with atmospheric oxygen and moisture.
Light	Store in the dark	$\alpha$ -Haloketones can be light-sensitive and may undergo radical-initiated degradation. Protection from light is a general best practice for storing reactive organic compounds.
Moisture	Store in a tightly sealed container in a dry environment	The carbonyl groups and the carbon-bromine bonds are susceptible to hydrolysis. Contact with moisture should be strictly avoided.

Shipping Conditions: Some suppliers ship **1,6-Dibromo-2,5-hexanedione** at room temperature. This suggests that the compound is stable for short durations at ambient temperatures, but for long-term storage, refrigerated and inert conditions are crucial.

## Inferred Degradation Pathways

While specific degradation studies for **1,6-Dibromo-2,5-hexanedione** are not publicly available, potential degradation pathways can be inferred based on the chemical structure of  $\alpha$ -haloketones.



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Caption: Inferred degradation pathways for **1,6-Dibromo-2,5-hexanedione**.

## Experimental Protocols

### Synthesis of 1,6-Dibromo-2,5-hexanedione

The following is a summarized synthesis protocol adapted from the supplementary information of a research article.<sup>[5]</sup> This procedure involves the bromination of 2,5-hexanedione.

Materials:

- 2,5-Hexanedione
- Bromine

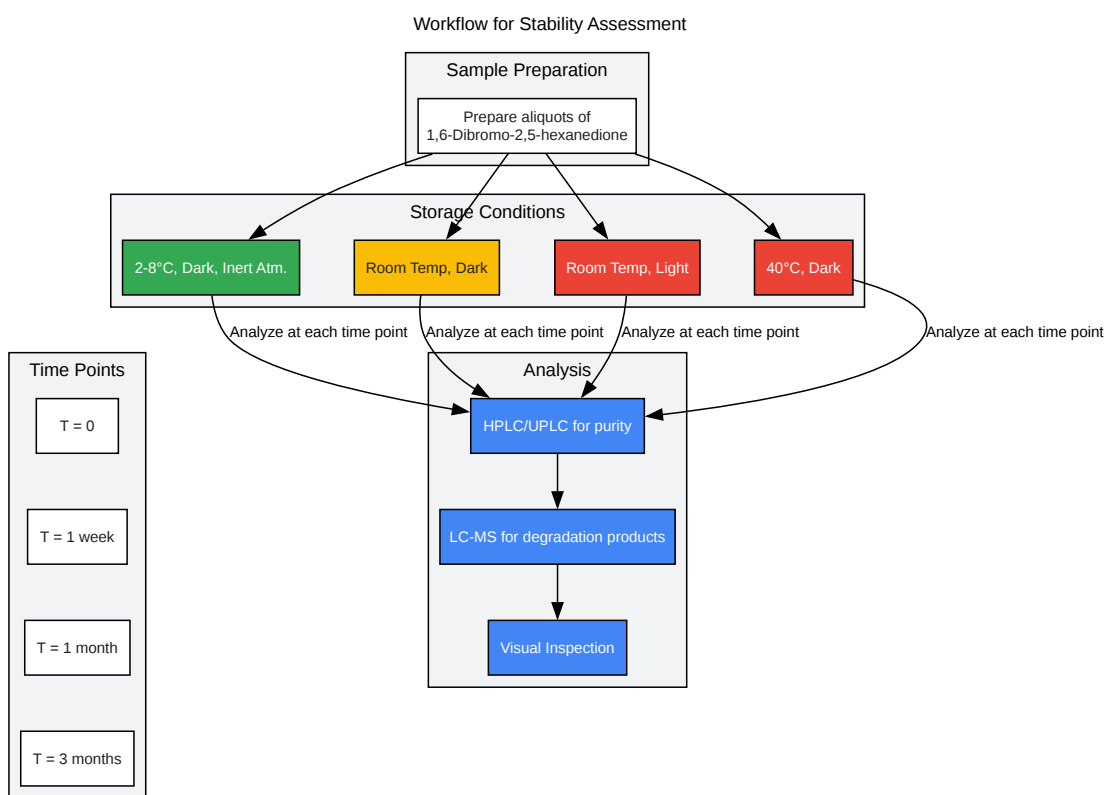
- Appropriate solvent (e.g., as described in the referenced literature)
- Diethyl ether
- Silica gel

Procedure:

- The synthesis is based on the bromination of 2,5-hexanedione.
- After the reaction, the product is precipitated with diethyl ether.
- The precipitate, which contains byproducts, is discarded.
- The filtrate, containing the desired **1,6-dibromo-2,5-hexanedione**, is passed through a thin silica column. This step is crucial for removing most of the impurities which remain on the silica.
- The purified filtrate is collected and the solvent is removed under reduced pressure to yield the final product.

## General Protocol for a Stability Study

The following is a general workflow for assessing the stability of a compound like **1,6-Dibromo-2,5-hexanedione**. This is a template and should be adapted based on the specific analytical methods available.



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Caption: General workflow for a stability study of **1,6-Dibromo-2,5-hexanedione**.

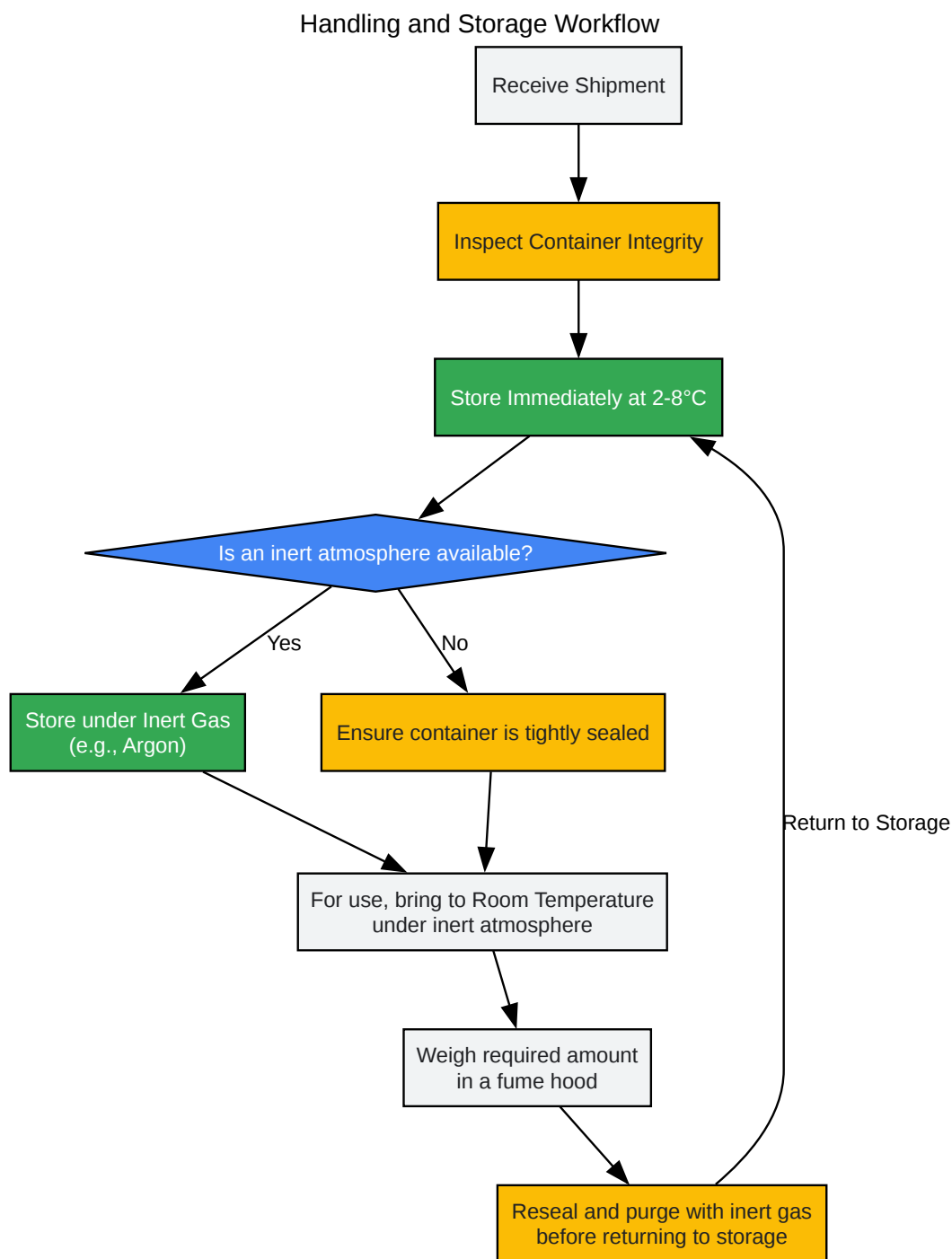
## Handling and Safety Recommendations

Due to the lack of a specific Safety Data Sheet (SDS) for **1,6-Dibromo-2,5-hexanedione**, the handling precautions for a related compound, 2,5-Hexanedione, and general knowledge of  $\alpha$ -haloketones should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ventilation: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any dust or vapors.
- Incompatibilities: Avoid contact with strong oxidizing agents, strong bases, and nucleophiles, as these can lead to vigorous and potentially hazardous reactions.
- Disposal: Dispose of waste material in accordance with local, regional, and national regulations for hazardous chemical waste.

## Logical Flow for Handling and Storage

The following diagram outlines a logical workflow for the handling and storage of **1,6-Dibromo-2,5-hexanedione** upon receipt in a laboratory.



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Caption: Recommended workflow for handling and storing **1,6-Dibromo-2,5-hexanedione**.



Disclaimer: This document is intended for informational purposes only and is based on the best available data at the time of writing. It is not a substitute for a formal risk assessment. Always consult the most recent Safety Data Sheet from your supplier and follow all applicable safety regulations in your institution.

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## References

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